

Application Note & Protocol: Controlled Crystallization of (r)-Acetylamino-cyclohexyl-acetic acid

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Compound of Interest

Compound Name:	(r)-Acetylamino-cyclohexyl-acetic acid
CAS No.:	14429-43-7
Cat. No.:	B088329

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Executive Summary

The control of the solid-state form of active pharmaceutical ingredients (APIs) and their intermediates is a cornerstone of modern drug development. This document provides a comprehensive guide to the crystallization of **(r)-Acetylamino-cyclohexyl-acetic acid**, a chiral building block whose purity and physical properties are paramount for downstream applications. We move beyond a simple list of steps to provide a foundational understanding of the principles at play, from solvent selection to final crystal characterization. The protocols herein are designed as a self-validating system, ensuring that the resulting crystalline material meets stringent quality attributes. This guide is structured to empower researchers to not only replicate the procedure but also to adapt it based on a sound understanding of the underlying crystallization science.

Introduction: The Imperative for Crystalline Control

(r)-Acetylamino-cyclohexyl-acetic acid is a chiral N-acetylated amino acid derivative. Its structure, featuring a bulky hydrophobic cyclohexyl group and polar functionalities capable of hydrogen bonding, presents a unique crystallization challenge. In the context of pharmaceutical synthesis, obtaining this intermediate in a highly pure, stable, and crystalline form is non-negotiable. Crystallization is the most effective unit operation for achieving this, offering simultaneous purification and particle formation. A robust crystallization process ensures batch-to-batch consistency, predictable physical properties (e.g., flowability, dissolution rate), and the elimination of undesired polymorphic forms, which can have profound implications for the final API's stability and bioavailability. This application note details a systematic approach to developing a cooling crystallization process for this specific molecule.

Molecular Profile & Crystallization Feasibility

A molecule's structure dictates its interaction with solvents and its propensity to form an ordered crystal lattice.

- **Hydrogen Bonding:** The carboxylic acid and amide groups are strong hydrogen bond donors and acceptors. This suggests that homochiral molecules will likely form chain ("catemer") motifs of O–H...O hydrogen bonds, a common feature in the crystals of chiral carboxylic acids[1].
- **Hydrophobicity:** The cyclohexyl ring imparts significant non-polar character, which will influence solubility in organic solvents.
- **Zwitterionic Potential:** Like amino acids, the molecule can exist in zwitterionic form, particularly in polar protic solvents, which can affect solubility[2].
- **Chirality:** As a single enantiomer, the goal is to crystallize without inducing racemization and to ensure the final solid is enantiopure.

This structural duality—a polar "head" and a non-polar "tail"—is key. The ideal solvent system will likely be one of intermediate polarity or a mixture that can effectively solvate both moieties at elevated temperatures but allows for controlled desolvation and self-assembly upon cooling.

Protocol I: Comprehensive Solvent Screening

Objective: To identify a suitable solvent or solvent system that provides high solubility at an elevated temperature and low solubility at ambient or sub-ambient temperatures.

Rationale for Solvent Selection

The choice of solvent is the most critical parameter in crystallization. A good solvent should be safe, environmentally acceptable, and exhibit a steep solubility curve with respect to temperature for the solute. We will screen a range of solvents representing different polarity classes to probe the molecule's solubility behavior.

Materials & Apparatus

- **(r)-Acetylamino-cyclohexyl-acetic acid** (crude material)
- Solvent candidates (e.g., Water, Methanol, Ethanol, Isopropanol, Acetone, Ethyl Acetate, Toluene, Acetonitrile)
- 20 mL glass vials with magnetic stir bars
- Heated magnetic stir plate with temperature control
- Analytical balance
- Thermocouple

Step-by-Step Screening Protocol

- Preparation: Add a known mass (e.g., 100 mg) of **(r)-Acetylamino-cyclohexyl-acetic acid** to a series of vials.
- Initial Solvent Addition: Add a small, fixed volume (e.g., 0.5 mL) of a candidate solvent to each vial at room temperature (approx. 25°C).
- Equilibration at Room Temperature: Stir the slurries for at least 1 hour. Observe if complete dissolution occurs. If so, the solvent is likely unsuitable as solubility is too high at room temperature.

- **Heating & Dissolution:** For vials containing undissolved solids, heat the slurry in increments of 10°C, stirring continuously. At each temperature step, allow the system to equilibrate for 20 minutes.
- **Determining Saturation Temperature:** Record the temperature at which all solid material completely dissolves. This is the saturation temperature for that concentration.
- **Controlled Cooling:** Once dissolved, allow the solution to cool slowly to room temperature, and then further cool to 0-5°C in an ice bath.
- **Observation:** Observe the onset of nucleation (cloud point) and the quality of the resulting crystals (e.g., crystalline needles, fine powder, oiling out). A solvent that produces well-defined crystals upon cooling is a promising candidate.
- **Data Compilation:** Summarize the observations in a table to facilitate comparison.

Data Presentation: Example Solvent Screen Results

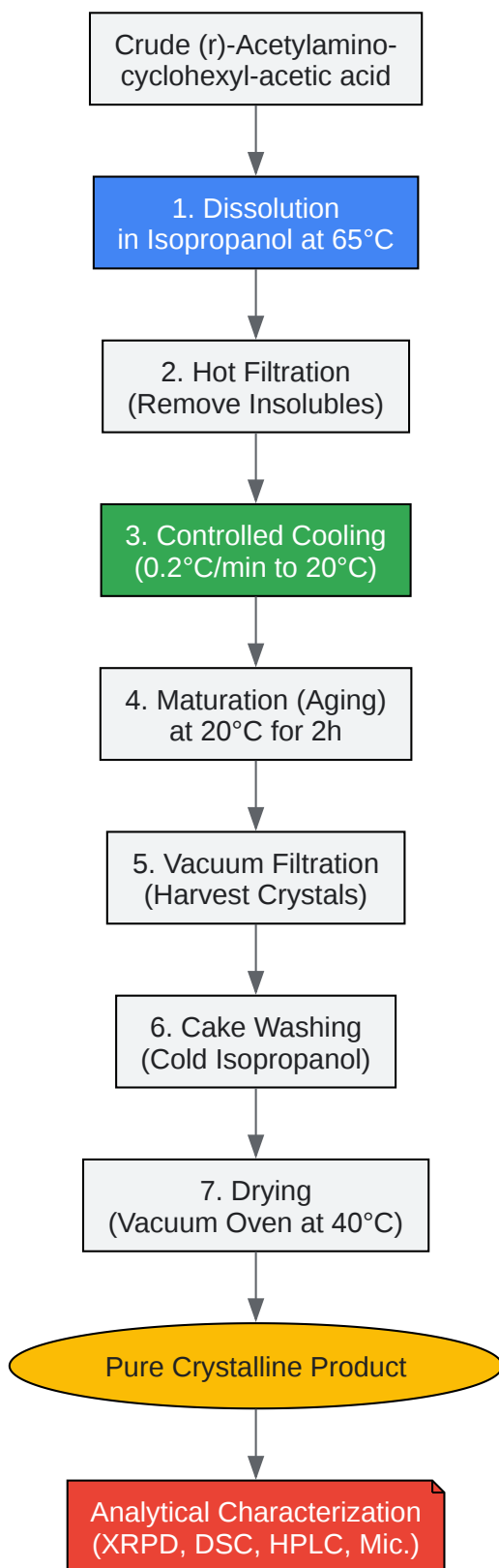
Solvent	Polarity Index	Solubility at 25°C (mg/mL)	Saturation Temp. for 200 mg/mL	Observations upon Cooling	Suitability
Water	10.2	Low (<10)	> 80°C	Fine precipitate	Poor
Isopropanol	3.9	Moderate (~50)	~65°C	Well-formed needles	Excellent
Ethyl Acetate	4.4	High (>200)	< 25°C	No crystallization	Unsuitable
Acetone	5.1	High (>250)	< 25°C	No crystallization	Unsuitable
Toluene	2.4	Very Low (<5)	Not Determined	-	Unsuitable
Acetonitrile	5.8	Moderate (~75)	~50°C	Small, irregular crystals	Good

Interpretation: In this hypothetical screen, isopropanol emerges as the superior solvent. It demonstrates a significant change in solubility with temperature (a steep solubility curve) and yields high-quality crystals. Acetonitrile is a viable alternative.

Protocol II: Scalable Cooling Crystallization

Objective: To produce high-purity crystalline **(r)-Acetylamino-cyclohexyl-acetic acid** using a controlled cooling profile. This protocol is based on the selection of isopropanol as the optimal solvent.

Visualization of the Crystallization Workflow



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Caption: Workflow for the cooling crystallization of **(r)-Acetylamino-cyclohexyl-acetic acid**.

Materials & Apparatus

- Crude **(r)-Acetylamino-cyclohexyl-acetic acid**
- Isopropanol (IPA), reagent grade
- Jacketed glass reactor with overhead stirrer and temperature control unit
- Reflux condenser
- Buchner funnel and vacuum flask
- Filter paper
- Vacuum oven

Step-by-Step Crystallization Protocol

- **Charging the Reactor:** Charge the jacketed reactor with crude **(r)-Acetylamino-cyclohexyl-acetic acid** (1.0 equivalent).
- **Solvent Addition:** Add isopropanol (approximately 5 mL per gram of crude material). The exact volume should be based on the solubility data to target a concentration of ~200 mg/mL.
- **Dissolution:**
 - Begin stirring at 150-200 RPM.
 - Heat the reactor jacket to 65-70°C to fully dissolve the solid. Maintain this temperature until a clear solution is observed.
 - **Rationale:** Heating increases the solubility to ensure all material dissolves, allowing for subsequent removal of insoluble impurities.
- **Hot Filtration (Optional but Recommended):**
 - If any particulate matter remains, perform a hot filtration through a pre-heated filter into a clean, pre-heated reactor.

- Rationale: This step removes any insoluble impurities (e.g., dust, catalysts) that would otherwise be incorporated into the final crystalline product.
- Controlled Cooling:
 - Cool the solution from 65°C to 20°C over a period of 3.5 hours (a linear cooling rate of ~0.2°C/minute).
 - Rationale: Slow, controlled cooling is crucial. It keeps the level of supersaturation low and steady, promoting crystal growth over nucleation. This leads to larger, more uniform crystals with higher purity, as impurities have time to diffuse back into the solution rather than being trapped in a rapidly forming lattice.
- Maturation (Aging):
 - Hold the resulting slurry at 20°C with gentle stirring for an additional 2 hours.
 - Rationale: This "aging" period allows the system to reach thermodynamic equilibrium, potentially enabling the transformation of any metastable forms to the most stable polymorph and maximizing the yield.
- Crystal Harvesting:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
- Washing:
 - Gently wash the filter cake with a small amount of cold (0-5°C) isopropanol (2 x 0.5 mL per gram of initial crude).
 - Rationale: The wash removes residual mother liquor containing dissolved impurities from the crystal surfaces. Using cold solvent minimizes the dissolution of the desired product, thus preventing yield loss.
- Drying:
 - Dry the crystals in a vacuum oven at 40°C until a constant weight is achieved.

- Rationale: Drying under vacuum at a mild temperature removes residual solvent without causing thermal degradation of the product.

Key Process Parameters

Parameter	Recommended Value	Rationale
Solvent	Isopropanol	Optimal solubility profile from screening.
Concentration	~200 mg/mL	Balances yield and solution viscosity.
Dissolution Temperature	65-70°C	Ensures complete dissolution.
Cooling Rate	0.2°C/minute	Promotes crystal growth over nucleation for higher purity.
Final Temperature	20°C	Achieves good yield without excessive energy cost.
Maturation Time	2 hours	Allows for equilibration and maximizes yield.
Expected Yield	> 90%	Based on low solubility at the final temperature.

Self-Validating System: Analytical Characterization

To confirm the success of the crystallization, the final product must be rigorously analyzed. This validation step is essential for trustworthiness.

- X-Ray Powder Diffraction (XRPD):
 - Purpose: To confirm the crystalline nature of the material and identify its specific polymorphic form.
 - Expected Result: A diffraction pattern with sharp, well-defined peaks, indicating a highly crystalline material. Amorphous material would show a broad halo. The pattern serves as a fingerprint for this crystalline form.

- Differential Scanning Calorimetry (DSC):
 - Purpose: To determine the melting point and assess purity.
 - Expected Result: A single, sharp endotherm corresponding to the melting point of the pure substance. A broad melting range or multiple thermal events could indicate impurities or the presence of different polymorphs.
- Chiral High-Performance Liquid Chromatography (HPLC):
 - Purpose: To confirm the enantiomeric purity of the (r)-enantiomer.
 - Expected Result: An enantiomeric excess (e.e.) of >99.5%, confirming that no racemization occurred during the heating and crystallization process.
- Microscopy (Optical or SEM):
 - Purpose: Visual confirmation of the crystal habit (shape) and size distribution.
 - Expected Result: Uniform, well-defined crystals (e.g., needles or plates), consistent with controlled growth.

Troubleshooting & Advanced Insights

Problem	Potential Cause	Recommended Solution
Oiling Out	The solution becomes supersaturated too quickly; the solute has a low melting point relative to the solvent boiling point.	Decrease the cooling rate. Use a less polar solvent or a co-solvent system to increase the solubility of the oil phase.
Fine Powder Precipitates	Nucleation rate is much higher than the growth rate (crash precipitation).	Decrease the cooling rate significantly. Reduce the initial concentration. Consider adding seed crystals just after the solution becomes metastable.
Low Yield	Solubility at the final temperature is too high; insufficient maturation time.	Cool to a lower final temperature (e.g., 0-5°C). Increase the maturation time to allow for complete crystallization.
Poor Purity	Impurities are occluded in the crystal lattice due to rapid growth.	Slow the cooling rate. Ensure the washing step is effective. Consider a re-crystallization if purity specifications are not met.

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